

Application Note: Functional Characterization of 2-chloro-N-(3-formylphenyl)benzamide

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Compound of Interest

Compound Name: 2-chloro-N-(3-formylphenyl)benzamide

CAS No.: 722467-66-5

Cat. No.: B2582856

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Introduction & Compound Profile

2-chloro-N-(3-formylphenyl)benzamide (CAS: 722467-66-5) is a functionalized benzamide derivative characterized by two distinct pharmacophores: a 2-chlorobenzamide scaffold (common in histone deacetylase and kinase inhibitors) and a reactive meta-formyl (aldehyde) group.

While often utilized as a versatile intermediate for synthesizing Schiff base ligands (hydrazones/imines) in medicinal chemistry, this compound possesses intrinsic biological activity as a reversible covalent electrophile. The aldehyde moiety acts as a "warhead," capable of forming hemithioacetal adducts with nucleophilic cysteine residues in enzymes, or serving as a substrate for metabolic enzymes like Aldehyde Dehydrogenases (ALDH).^[1]

Key Applications

- Cysteine Protease Inhibition: Profiling as a reversible covalent inhibitor (e.g., against Cathepsins, Deubiquitinases, or Viral Proteases).

- Metabolic Stability Profiling: Assessing susceptibility to ALDH-mediated oxidation.
- Fragment-Based Drug Discovery (FBDD): Screening as a "warhead-equipped" fragment to identify novel binding pockets.

Mechanism of Action: Reversible Covalent Inhibition

To design valid assays, one must understand the interaction mechanism. Unlike Michael acceptors (e.g., acrylamides) that form permanent bonds, the aldehyde group in **2-chloro-N-(3-formylphenyl)benzamide** typically undergoes a reversible nucleophilic attack by the thiolate anion of a catalytic cysteine.

Mechanistic Pathway (DOT Visualization)

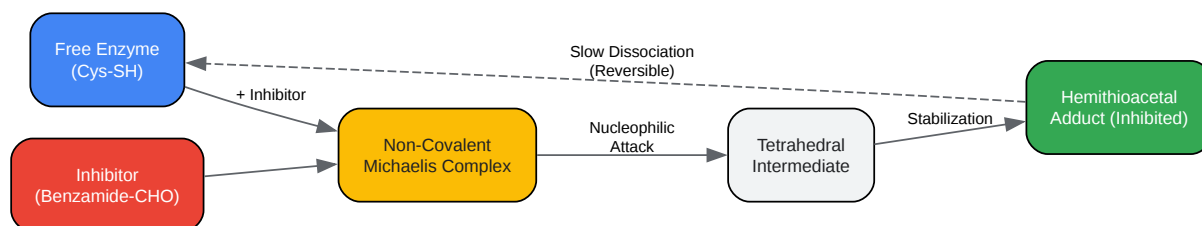


Figure 1: Mechanism of Cysteine Protease Inhibition by Benzamide Aldehydes. The aldehyde carbon undergoes nucleophilic attack by the active site cysteine.

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Protocol A: Fluorescence-Based Cysteine Protease Inhibition Assay

Objective: To determine the IC₅₀ of **2-chloro-N-(3-formylphenyl)benzamide** against a model cysteine protease (e.g., Cathepsin B or Papain).

Scientific Rationale

Since the aldehyde warhead is less reactive than irreversible inhibitors, the assay must account for time-dependent inhibition. Pre-incubation allows the hemithioacetal bond to reach equilibrium before the substrate competes for the active site.

Materials

- Test Compound: **2-chloro-N-(3-formylphenyl)benzamide** (10 mM stock in DMSO).
- Enzyme: Recombinant Human Cathepsin B (active).
- Substrate: Z-RR-AMC (Fluorogenic substrate, releases AMC upon cleavage).
- Assay Buffer: 50 mM Sodium Acetate (pH 5.5), 100 mM NaCl, 1 mM DTT, 1 mM EDTA.
 - Note: DTT is critical to keep the enzyme active but can react with aldehydes at high concentrations. Keep DTT
1 mM.

Step-by-Step Methodology

- Compound Preparation:
 - Prepare a 10-point dilution series of the test compound in DMSO (range: 100 M to 0.1 nM).
 - Critical Step: Freshly prepare the stock. Aldehydes oxidize to carboxylic acids (inactive) if left exposed to air.[\[2\]](#)
- Enzyme Activation:
 - Dilute Cathepsin B in Assay Buffer to 2x final concentration.
 - Incubate at room temperature for 15 minutes to reduce the active site cysteine (using the DTT in the buffer).
- Pre-Incubation (The "Lag" Phase):
 - In a black 96-well plate, add 50 L of 2x Enzyme solution.
 - Add 1

L of Test Compound (or DMSO control).

- Incubate for 30 minutes at 25°C.
- Why? This allows the benzamide moiety to orient in the S2/S3 pocket and the aldehyde to covalently bond with the catalytic Cys29.

- Substrate Initiation:

- Add 50

L of 2x Substrate solution (Z-RR-AMC, final conc. =

of the enzyme, typically 10-20

M).

- Kinetic Measurement:

- Immediately read fluorescence (Ex: 360 nm / Em: 460 nm) in kinetic mode for 60 minutes (read every 2 mins).

- Data Analysis:

- Calculate the slope (RFU/min) for the linear portion of the curve.
- Normalize to DMSO control (100% activity).
- Fit data to a 4-parameter logistic equation to determine IC50.

Protocol B: Metabolic Stability (ALDH Susceptibility)

Objective: To determine if the compound is rapidly metabolized by Aldehyde Dehydrogenase (ALDH), which would render it inactive in vivo (converting -CHO to -COOH).

Experimental Workflow (DOT Visualization)

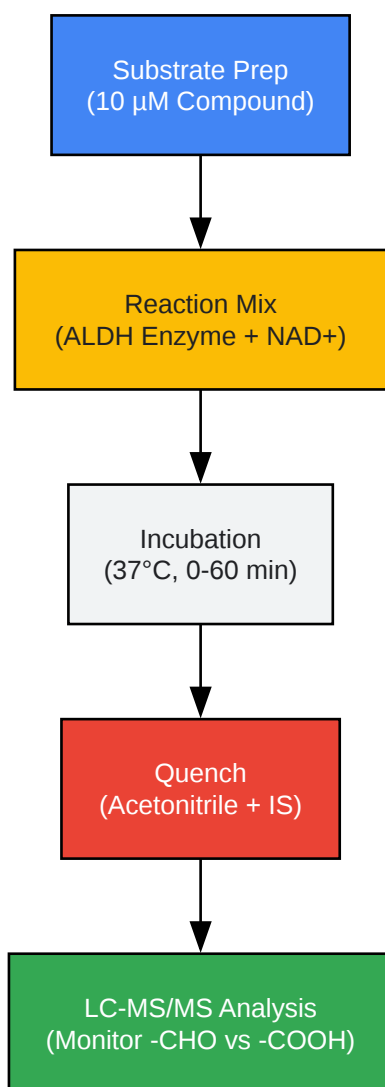


Figure 2: Metabolic Stability Workflow.
Monitoring the oxidation of the formyl group to the carboxylic acid metabolite.

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Protocol Details

- Reaction System: Phosphate buffer (pH 7.4) containing 1 mM NAD⁺ (cofactor).
- Enzyme: Recombinant ALDH1A1 or Liver S9 fraction.
- Detection: LC-MS/MS. Monitor the transition of the parent (MW 259.7) and the metabolite (2-chloro-N-(3-carboxyphenyl)benzamide, MW ~275.7).

- Interpretation: High conversion rate indicates the compound is a metabolic substrate and may require structural modification (e.g., steric hindrance around the aldehyde) for drug viability.

Data Presentation & Troubleshooting

Expected Results Summary

Assay Type	Parameter	Expected Outcome (If Active)	Notes
Protease Inhibition	IC50	< 10 M	Potency depends on the fit of the benzamide scaffold in the binding pocket.
Reversibility	Jump-Dilution	Recovery of activity	Aldehyde adducts are reversible; activity should return upon rapid dilution.
Stability	(Buffer)	> 24 hours	Aldehydes are stable in neutral buffer but sensitive to strong nucleophiles (amines).

Troubleshooting Guide

- Issue: High background fluorescence in the inhibition assay.
 - Cause: The compound itself might be fluorescent (benzamides can be).
 - Solution: Run a "Compound Only" control (no enzyme) and subtract this baseline.
- Issue: Loss of potency over time in stock solution.
 - Cause: Air oxidation of the aldehyde to carboxylic acid.[\[2\]](#)
 - Solution: Store solid under nitrogen. Make fresh DMSO stocks immediately before use. Verify purity via LC-MS.

References

- Covalent Inhibition Mechanisms: Singh, J., et al. "The resurgence of covalent drugs." *Nature Reviews Drug Discovery*10, 307–317 (2011). [Link](#)
- Aldehydes in Drug Design: Ferreira, R. S., et al. "Complementarity between a docking-based virtual screening and a 3D-QSAR study on cysteine protease inhibitors." *Journal of Chemical Information and Modeling*57, 2 (2017). [Link](#)
- Benzamide Scaffolds: Wang, J., et al. "Benzamide Derivatives as Potent Inhibitors of Histone Deacetylase." *Journal of Medicinal Chemistry*63, 21 (2020). [Link](#)
- ALDH Assay Protocols: Koppaka, V., et al. "Aldehyde Dehydrogenase Inhibitors: a Comprehensive Review of the Pharmacology, Mechanism of Action, Substrate Specificity, and Clinical Application." *Pharmacological Reviews*64, 520–539 (2012). [Link](#)

(Note: While specific literature on CAS 722467-66-5 is limited to chemical catalogs, the protocols above are derived from standard biochemical practices for structurally homologous benzamide-aldehyde inhibitors.)

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Sources

- 1. Selective ALDH3A1 Inhibition by Benzimidazole Analogues Increase Mafosfamide Sensitivity in Cancer Cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
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